

# ML204 Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *ML204 hydrochloride*

CAS No.: *2070015-10-8*

Cat. No.: *B609123*

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This technical guide provides an in-depth overview of **ML204 hydrochloride**, a potent and selective inhibitor of Transient Receptor Potential Canonical 4 and 5 (TRPC4/TRPC5) channels. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the pharmacological modulation of these ion channels.

## Core Molecular Data

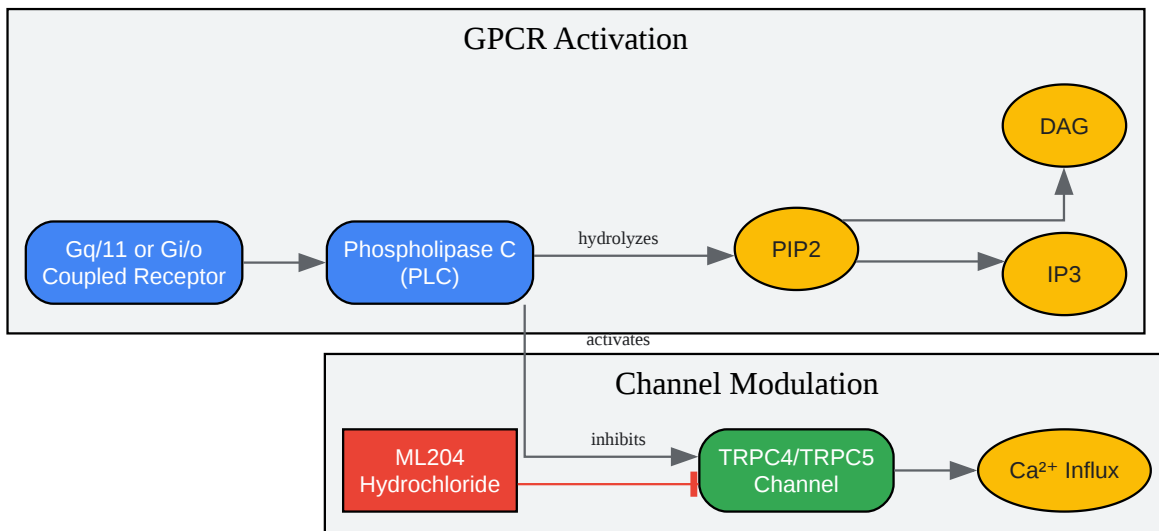
**ML204 hydrochloride** is a small molecule inhibitor that has become a valuable tool for investigating the physiological and pathological roles of TRPC4 and TRPC5 channels.

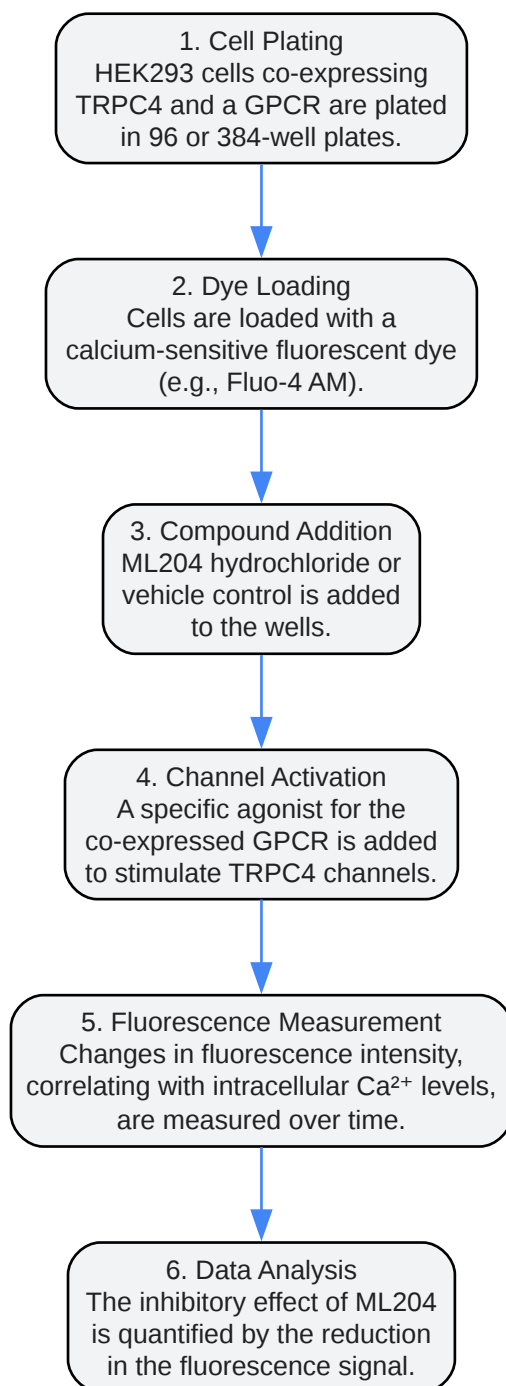
Property	Value	Citation(s)
Chemical Name	4-Methyl-2-(1-piperidinyl)quinoline hydrochloride	[1]
Synonyms	ML204 HCl, ML-204	[1]
Molecular Formula	C <sub>15</sub> H <sub>19</sub> ClN <sub>2</sub>	[2][3]
Molecular Weight	262.78 g/mol	[2][3][4]
CAS Number	2070015-10-8	[2]

## Mechanism of Action and Signaling Pathway

**ML204 hydrochloride** is a direct antagonist of TRPC4 and TRPC5 channels.[5] Its mechanism of action is independent of the G-protein coupled receptor (GPCR) signaling pathways that often lead to the activation of these channels.[3][6] This suggests that ML204 directly interacts with the ion channel protein itself to induce its inhibitory effect.[5][6]

The activation of TRPC4 channels can be initiated by the stimulation of Gq/11 or Gi/o-coupled receptors, leading to the activation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP<sub>3</sub>). While some TRPC channels are activated by DAG, TRPC4 activation is primarily mediated by downstream signals following G-protein activation. ML204 effectively blocks the subsequent influx of Ca<sup>2+</sup> through the TRPC4 channel pore.[5]





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## References

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- [5. benchchem.com \[benchchem.com\]](#)
- [6. Identification of ML204, a novel potent antagonist that selectively modulates native TRPC4/C5 ion channels - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [ML204 Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b609123/docs#ml204-hydrochloride-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b609123/docs#ml204-hydrochloride-a-technical-guide-for-researchers)

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